

Application Notes and Protocols: Microleakage Assessment of Ketac™ Cem Radiopaque Using Dye Penetration

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Compound of Interest

Compound Name: Ketac Cem Radiopaque

Cat. No.: B1179176

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the in vitro assessment of microleakage of Ketac™ Cem Radiopaque, a glass ionomer luting cement, using the dye penetration method. This method is a widely used technique to evaluate the sealing ability of dental restorative materials.

Data Presentation: Microleakage of Glass Ionomer Cements

The following tables summarize quantitative data on microleakage of various glass ionomer cements from different studies. This comparative data provides context for evaluating the performance of Ketac™ Cem Radiopaque.

Table 1: Mean Microleakage Scores of Various Tooth-Colored Restorative Materials

Restorative Material Group	Mean Microleakage Score	Standard Deviation
Nano-filled Resin-Modified Glass Ionomer (RMGI)	1.05[1][2]	± 0.21[1][2]
Cention N	1.84[1][2]	± 0.14[1][2]
Nanocomposite Resin	3.10[1][2]	± 0.03[1][2]

Table 2: Apical Leakage of Different Root Canal Sealers

Root Canal Sealer	Mean Apical Leakage (mm³)	Mean Absorbance Values (Dye Extraction)
Ketac™-Endo	7.20 x 10 ⁻⁴	620
MetaSeal	5.25 x 10 ⁻⁴	410
AH Plus JET	4.52 x 10 ⁻⁴	213

Table 3: Microleakage Scores of Different Glass Ionomer-Based Materials in Primary Teeth

Restorative Material Group	Mean Microleakage Ratio
Ketac™ Molar	Higher mean value (non-significant vs. Group B) [3]
Photac™ Fil	Lower mean value (non-significant vs. Group A) [3]
Dyract® XP	Significantly smaller area[3]

Experimental Protocols

This section outlines a detailed methodology for assessing the microleakage of Ketac™ Cem Radiopaque.

Specimen Preparation

- **Tooth Selection:** Select sound, non-carious human or bovine teeth (e.g., molars or premolars) that have been extracted for reasons other than this study.[\[1\]](#)
- **Cleaning and Storage:** Clean the teeth of any soft tissue debris, calculus, and stains using a dental scaler and pumice slurry. Store the cleaned teeth in distilled water or a 0.9% saline solution at room temperature to prevent dehydration.[\[1\]](#)

Cavity Preparation

- **Cavity Design:** Prepare standardized Class V cavities on the buccal or lingual surfaces of the teeth. A typical dimension for these cavities is 3 mm mesio-distally, 2 mm occluso-gingivally, and 2 mm in depth.
- **Instrumentation:** Use a high-speed air turbine handpiece with a diamond bur under constant water cooling to prepare the cavities. Utilize a new bur for every five preparations to ensure consistency.

Restorative Procedure

- **Cavity Conditioning:** Apply a dentin conditioner (e.g., 10% polyacrylic acid) to the cavity preparation for 10-15 seconds, rinse thoroughly with water, and gently dry with a cotton pellet, leaving the surface moist.[\[4\]](#)
- **Mixing of Ketac™ Cem Radiopaque:** Mix the Ketac™ Cem Radiopaque powder and liquid according to the manufacturer's instructions to achieve a homogenous consistency.
- **Placement of Cement:** Immediately place the mixed cement into the prepared cavity, ensuring complete adaptation to the cavity walls. Use a suitable instrument to shape and contour the restoration.
- **Setting:** Allow the cement to set according to the manufacturer's specified time at room temperature and humidity.
- **Finishing and Polishing:** After the final set, finish and polish the restoration using appropriate dental finishing strips and polishing discs.

Thermocycling

- Purpose: To simulate the temperature changes in the oral environment, which can challenge the marginal seal of the restoration.
- Procedure: Subject the restored teeth to thermocycling for a specified number of cycles (e.g., 100 to 2000 cycles) in water baths of contrasting temperatures, typically 5°C and 55°C.[1][3][5] The dwell time in each bath is usually 30 seconds.[5]

Dye Penetration

- Specimen Sealing: Coat the entire surface of each tooth with two layers of nail varnish, except for the restoration and a 1 mm margin around it.[1][2] This ensures that dye penetration occurs only at the tooth-restoration interface.
- Dye Immersion: Immerse the teeth in a 0.5% basic fuchsin dye solution for 24 hours at 37°C.[2][3] Other dyes like 2% methylene blue can also be used.
- Rinsing: After immersion, remove the teeth from the dye solution and rinse them thoroughly under running water to remove excess dye from the surface.

Sectioning and Evaluation

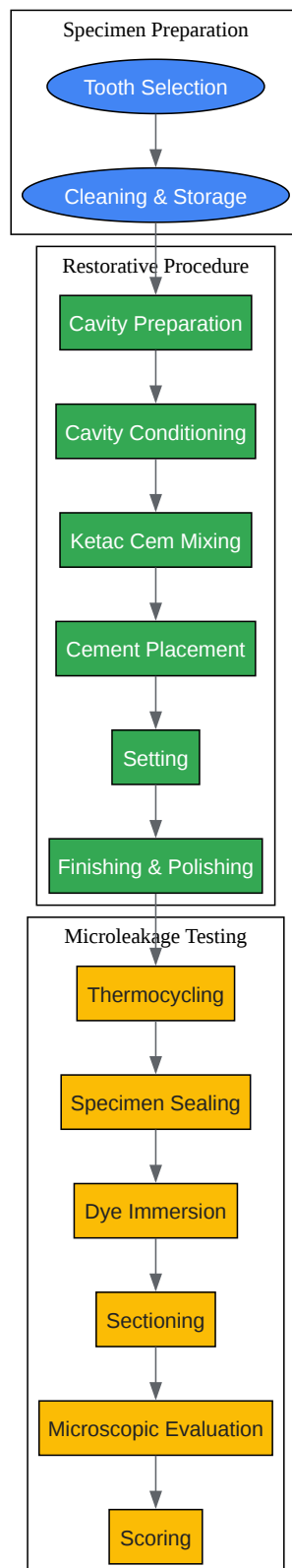
- Sectioning: Section each tooth longitudinally through the center of the restoration using a slow-speed diamond saw under water cooling.
- Microscopic Examination: Examine the sectioned surfaces under a stereomicroscope at a magnification of 20x to 40x to assess the extent of dye penetration along the tooth-restoration interface.[2][4]
- Scoring: Score the degree of microleakage using a standardized scoring system.

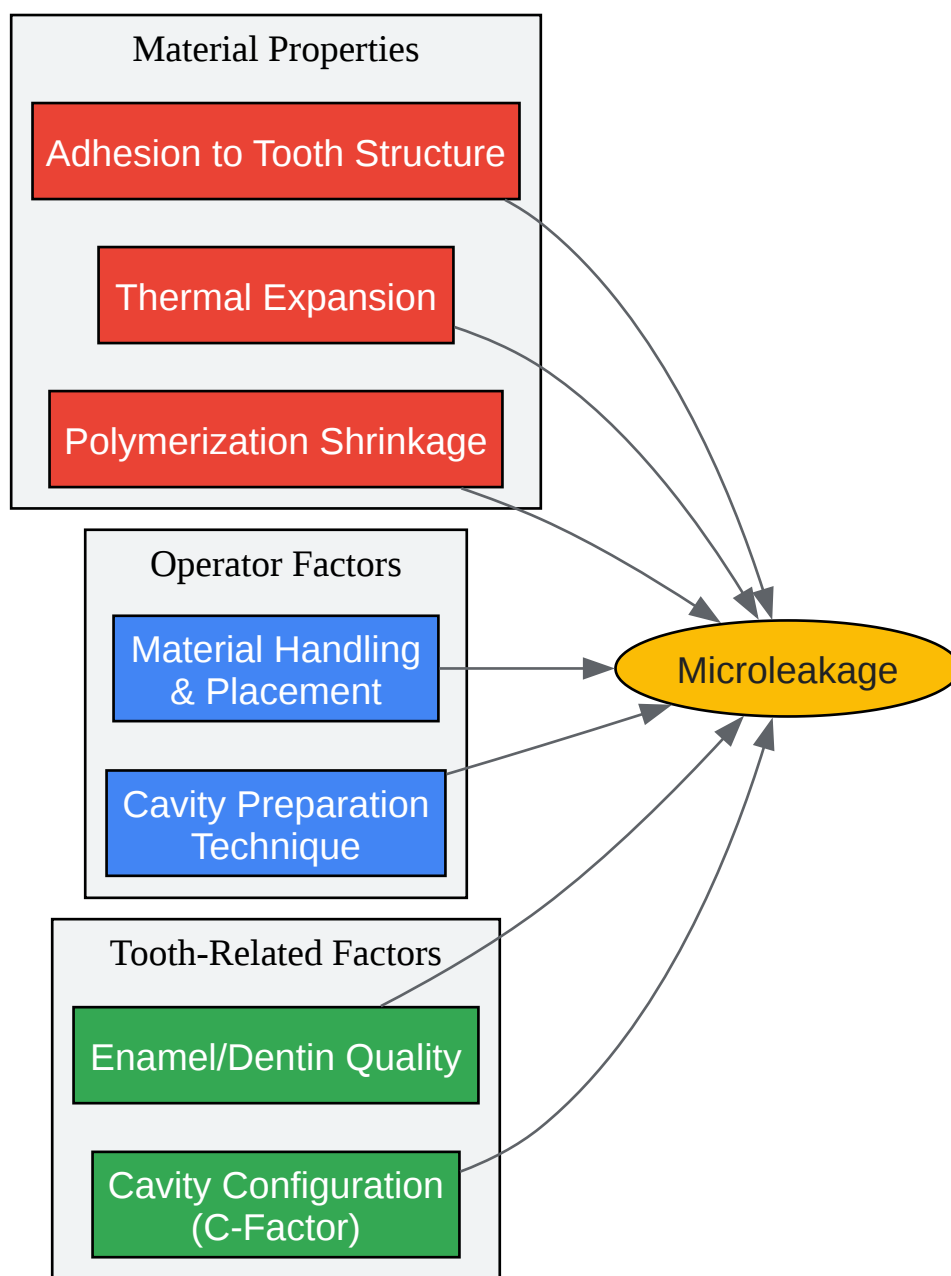
Table 4: Dye Penetration Scoring Criteria

Score	Description of Dye Penetration
0	No evidence of dye penetration. [4]
1	Dye penetration up to one-third of the cavity depth.
2	Dye penetration up to two-thirds of the cavity depth.
3	Dye penetration to the full depth of the cavity wall.
4	Dye penetration into the axial or pulpal wall.

Mandatory Visualizations

Experimental Workflow Diagram





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